Application Notes and Protocols for Heterologous Expression of (+)-δ-Cadinene Metabolizing Enzymes

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Compound of Interest

Compound Name: *(+)-Dca-CC*

Cat. No.: *B1245852*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: (+)-δ-Cadinene is a sesquiterpene of significant interest due to its presence in various plant essential oils and its potential biological activities. The production of (+)-δ-cadinene and related sesquiterpenoids for research and commercial purposes can be efficiently achieved through heterologous expression of the responsible enzymes in microbial hosts. This document provides a detailed protocol for the heterologous expression of (+)-δ-cadinene synthase, the key enzyme in its biosynthesis, primarily focusing on expression in Escherichia coli.

Key Enzyme: The primary enzyme responsible for the synthesis of (+)-δ-cadinene is (+)-δ-cadinene synthase. This enzyme is a type of sesquiterpene cyclase that catalyzes the conversion of the ubiquitous precursor farnesyl diphosphate (FPP) into (+)-δ-cadinene.[1][2] The protocols described herein can also be adapted for other sesquiterpene synthases.

Biosynthetic Pathway for (+)-δ-Cadinene

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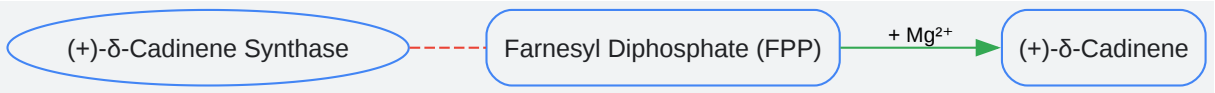
The biosynthesis of (+)-δ-cadinene begins with the isoprenoid precursor farnesyl diphosphate (FPP), which is cyclized by (+)-δ-cadinene synthase.



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Caption: Biosynthesis of (+)-δ-Cadinene from FPP.

Experimental Protocols

Gene Synthesis and Vector Construction

Objective: To clone the codon-optimized gene for (+)-δ-cadinene synthase into a suitable expression vector.

Materials:

- Synthesized gene for (+)-δ-cadinene synthase (codon-optimized for E. coli)
- pET-28a(+) expression vector
- Restriction enzymes (e.g., NdeI and XhoI)
- T4 DNA Ligase
- DH5α competent E. coli cells
- LB agar plates with kanamycin (50 µg/mL)

Protocol:

- Digest both the synthesized gene and the pET-28a(+) vector with the selected restriction enzymes (e.g., NdeI and XhoI) according to the manufacturer's instructions.
- Purify the digested gene insert and vector using a gel purification kit.

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- Ligate the purified insert into the digested pET-28a(+) vector using T4 DNA Ligase. This will create a construct with an N-terminal His6-tag, which will be useful for purification.[3]
- Transform the ligation product into competent DH5α E. coli cells and plate on LB agar containing kanamycin.
- Incubate the plates overnight at 37°C.
- Select several colonies and grow them overnight in LB medium with kanamycin.
- Isolate the plasmid DNA and confirm the correct insertion by restriction digestion and Sanger sequencing.

Heterologous Expression in E. coli

Objective: To express the recombinant (+)-δ-cadinene synthase in E. coli.

Materials:

- Verified pET-28a-(+)-δ-cadinene synthase plasmid
- BL21(DE3) competent E. coli cells
- LB medium with kanamycin (50 µg/mL)
- Isopropyl β-D-1-thiogalactopyranoside (IPTG)

Protocol:

- Transform the confirmed plasmid into BL21(DE3) competent E. coli cells.
- Plate the transformed cells on LB agar with kanamycin and incubate overnight at 37°C.
- Inoculate a single colony into 10 mL of LB medium with kanamycin and grow overnight at 37°C with shaking.
- Use the overnight culture to inoculate 1 L of LB medium with kanamycin.

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- Grow the culture at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.
- Induce protein expression by adding IPTG to a final concentration of 0.5 mM.
- Continue to incubate the culture at a lower temperature, such as 18°C, for 16-20 hours to enhance protein solubility.

Protein Purification

Objective: To purify the His-tagged (+)-δ-cadinene synthase using immobilized metal affinity chromatography (IMAC).

Materials:

- Induced cell culture
- Lysis buffer (50 mM NaH2PO4, 300 mM NaCl, 10 mM imidazole, pH 8.0)
- Wash buffer (50 mM NaH2PO4, 300 mM NaCl, 20 mM imidazole, pH 8.0)
- Elution buffer (50 mM NaH2PO4, 300 mM NaCl, 250 mM imidazole, pH 8.0)
- Ni-NTA affinity resin
- Lysozyme
- DNase I

Protocol:

- Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
- Resuspend the cell pellet in lysis buffer.
- Add lysozyme to a final concentration of 1 mg/mL and incubate on ice for 30 minutes.
- Sonicate the cell suspension on ice to complete lysis.

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- Add DNase I and incubate on ice for 15 minutes.
- Clarify the lysate by centrifugation at 15,000 x g for 30 minutes at 4°C.
- Load the supernatant onto a pre-equilibrated Ni-NTA column.
- Wash the column with wash buffer to remove unbound proteins.
- Elute the His-tagged protein with elution buffer.
- Collect the eluted fractions and analyze them by SDS-PAGE to confirm the purity and size of the protein.
- For long-term storage, dialyze the purified protein against a suitable storage buffer and store at -80°C.

In Vitro Enzyme Assay and Product Identification

Objective: To confirm the enzymatic activity of the purified (+)-δ-cadinene synthase and identify the product.

Materials:

- Purified (+)-δ-cadinene synthase
- Assay buffer (e.g., 25 mM HEPES, pH 7.2, 100 mM KCl, 10 mM $MgCl_2$)
- Farnesyl diphosphate (FPP)
- Dodecane (for overlay to trap volatile products)
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

Protocol:

- Set up the enzyme reaction in a glass vial with a total volume of 500 µL.
- Add the purified enzyme to the assay buffer.

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- Overlay the reaction mixture with an equal volume of dodecane.
- Initiate the reaction by adding FPP to a final concentration of 50 µM.
- Incubate the reaction at 30°C for 2 hours.
- Vortex the vial to extract the sesquiterpene product into the dodecane layer.
- Analyze the dodecane layer by GC-MS.
- Compare the mass spectrum of the product with a known standard of (+)-δ-cadinene to confirm its identity.

Experimental Workflow

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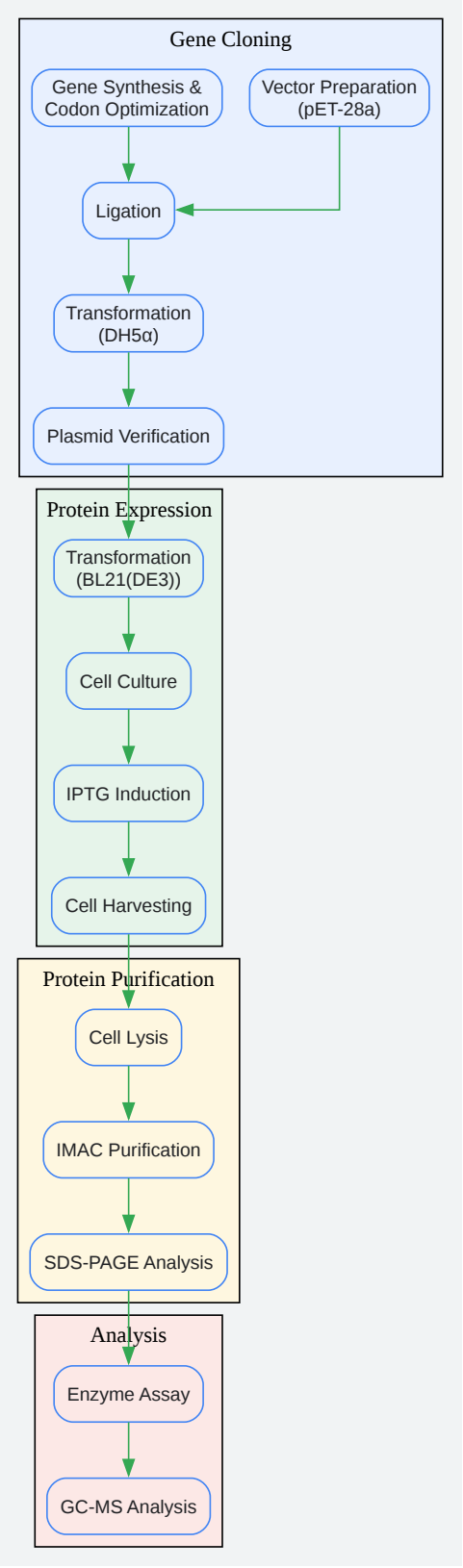

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